

handling and storage of moisture-sensitive Morpholinosulfur trifluoride

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Compound of Interest

Compound Name: Morpholinosulfur trifluoride

Cat. No.: B041453

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Technical Support Center: Morpholinosulfur Trifluoride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of the moisture-sensitive reagent, **Morpholinosulfur trifluoride**.

Frequently Asked Questions (FAQs)

Q1: What is **Morpholinosulfur trifluoride** and what is it used for?

A1: **Morpholinosulfur trifluoride**, also known as Morph-DAST, is a fluorinating agent used in organic synthesis.[1][2][3] It is utilized to convert alcohols to alkyl fluorides and carbonyl compounds to geminal difluorides.[4] It is considered to have higher reactivity and better thermal stability than DAST (Diethylaminosulfur trifluoride).[1]

Q2: What are the primary hazards associated with **Morpholinosulfur trifluoride**?

A2: **Morpholinosulfur trifluoride** is a hazardous substance that reacts violently with water.[5] [6] It is corrosive and can cause severe skin burns and eye damage.[7][8] Inhalation of its vapors can be harmful and may cause respiratory irritation.[5] Upon decomposition, it can release hazardous substances such as hydrogen fluoride, carbon oxides, nitrogen oxides, and sulfur oxides.[5][8]

Q3: How should **Morpholinosulfur trifluoride** be stored?

A3: It should be stored in a cool, dry, and well-ventilated area, away from heat and ignition sources.[3] Due to its high moisture sensitivity, it must be kept in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).[3][7] It is recommended to store it in a refrigerator or freezer.[6][9] Do not store in glass containers as it can be corrosive to glass.[5] Lined metal or plastic containers are suitable for storage.[5]

Q4: What personal protective equipment (PPE) is required when handling this reagent?

A4: When handling **Morpholinosulfur trifluoride**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[6][10] All manipulations should be performed in a well-ventilated chemical fume hood.[6]

Troubleshooting Guide

Q1: My reaction with **Morpholinosulfur trifluoride** is sluggish or incomplete. What could be the cause?

A1: Several factors could contribute to a sluggish or incomplete reaction:

- **Reagent Quality:** The reagent may have degraded due to exposure to moisture. Ensure that the reagent was stored under strictly anhydrous conditions.
- **Reaction Temperature:** While **Morpholinosulfur trifluoride** is more thermally stable than DAST, some reactions may require gentle heating. Conversely, for highly exothermic reactions, cooling might be necessary to prevent side reactions.
- **Solvent Choice:** The reaction should be carried out in a dry, inert solvent. Traces of water in the solvent can quench the reagent.
- **Substrate Reactivity:** Hindered substrates may react more slowly.[1] In such cases, longer reaction times or an excess of the fluorinating agent might be necessary.

Q2: I observe unexpected side products in my reaction. What are the possible reasons?

A2: The formation of side products can be due to:

- **Moisture Contamination:** The presence of water will lead to the formation of byproducts from the hydrolysis of the reagent.
- **Rearrangements:** In the fluorination of certain alcohols, carbocationic intermediates can undergo rearrangement, leading to skeletal changes in the product.[\[11\]](#)
- **Reaction with Solvent:** Ensure the solvent is inert to the fluorinating agent under the reaction conditions.

Q3: The reagent has turned a dark color. Is it still usable?

A3: A change in color, particularly darkening, may indicate decomposition. This can be caused by exposure to air, moisture, or impurities. It is recommended to use a fresh, colorless to light-yellow sample of the reagent for best results. Using decomposed reagent can lead to lower yields and the formation of impurities.

Data Presentation

Property	Data	Citations
Appearance	Colorless to light orange to yellow clear liquid.	[7]
Boiling Point	41-42 °C at 0.5 mm Hg.	[12]
Density	1.436 g/mL at 25 °C.	[12]
Storage Temperature	Store in a refrigerator or freezer, under -20°C is also suggested.	[6] [9]
Moisture Sensitivity	Highly sensitive; reacts violently with water.	[5] [6]
Incompatible Materials	Water, oxidizing agents, strong bases, and glass.	[5] [8]
Hazardous Decomposition	Hydrogen fluoride, carbon monoxide, carbon dioxide, nitrogen oxides (NO _x), and sulfur oxides (SO _x).	[5] [8]

Experimental Protocols

General Protocol for Deoxofluorination of an Alcohol

Caution: This procedure should be carried out by trained personnel in a well-ventilated chemical fume hood. All glassware must be oven-dried and cooled under an inert atmosphere.

- **Preparation:** Under an inert atmosphere (e.g., argon or nitrogen), dissolve the alcohol substrate in a suitable anhydrous solvent (e.g., dichloromethane, THF) in a flame-dried flask equipped with a magnetic stirrer and a dropping funnel.
- **Cooling:** Cool the solution to the desired temperature (typically between -78 °C and 0 °C) using an appropriate cooling bath.
- **Reagent Addition:** Slowly add **Morpholinosulfur trifluoride** (typically 1.1 to 1.5 equivalents) to the stirred solution via the dropping funnel. Maintain the temperature during the addition.
- **Reaction:** Allow the reaction mixture to stir at the specified temperature for the required time. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully and slowly quench the reaction by adding a suitable quenching agent, such as methanol, followed by a saturated aqueous solution of sodium bicarbonate.^[13]
- **Work-up:** Allow the mixture to warm to room temperature. Extract the product with a suitable organic solvent. Wash the combined organic layers with water and brine, then dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
- **Purification:** Remove the solvent under reduced pressure and purify the crude product by an appropriate method, such as column chromatography.

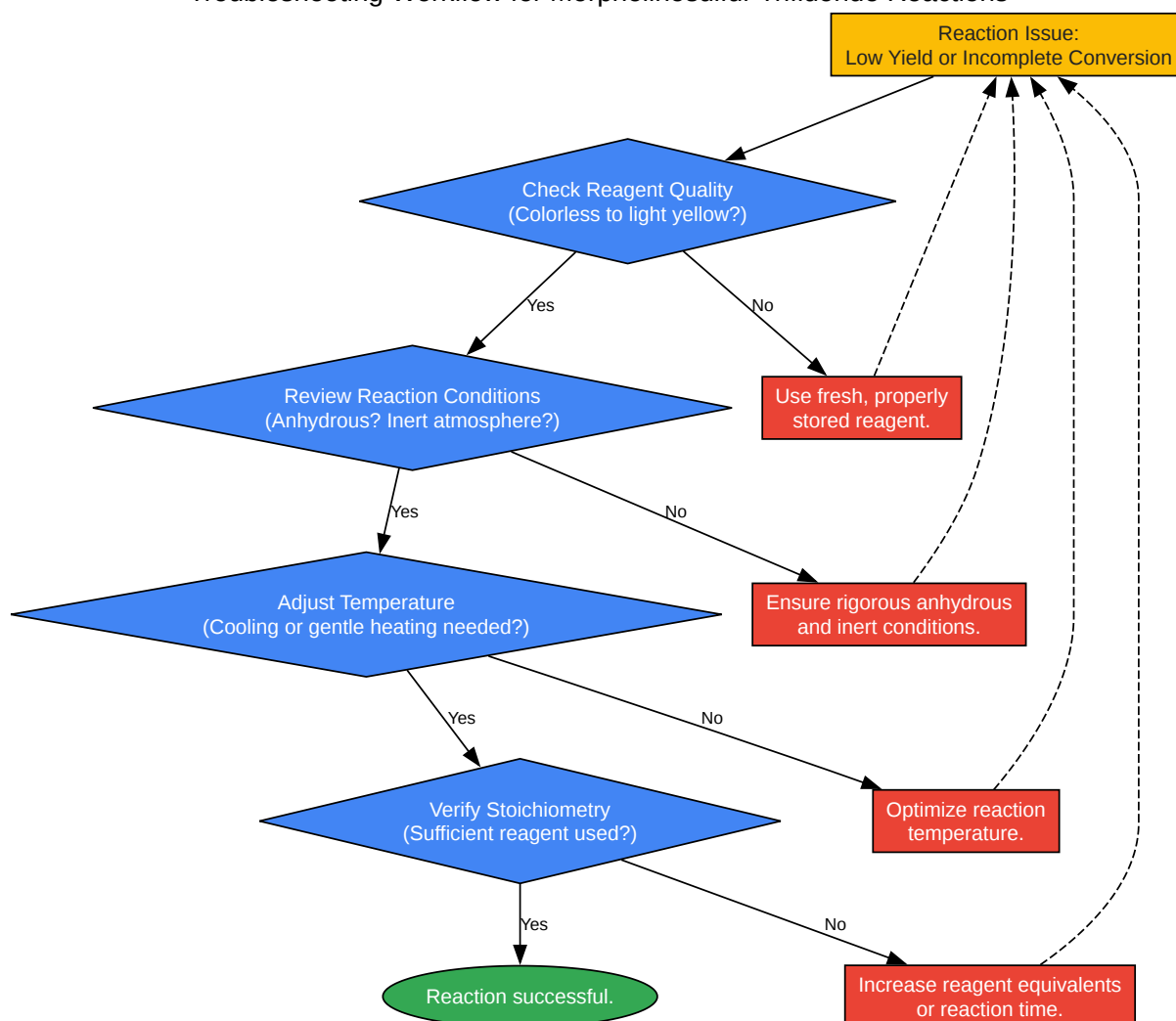
Protocol for Safe Quenching of Excess Morpholinosulfur Trifluoride

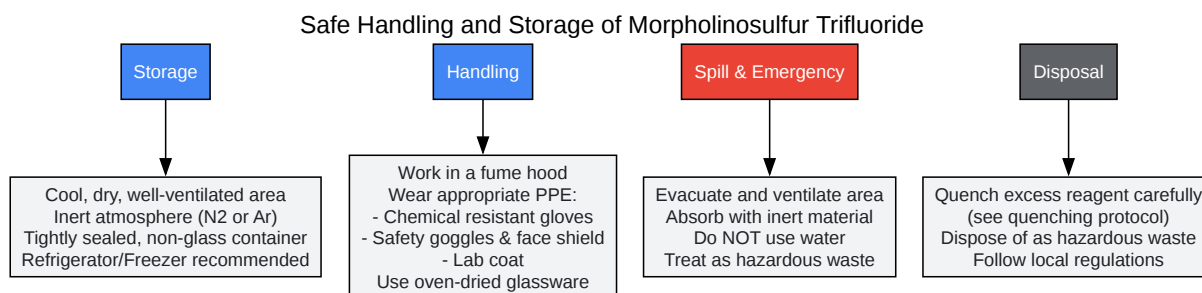
Caution: This procedure must be performed in a chemical fume hood with appropriate PPE. The quenching process can be exothermic.

- Inert Atmosphere: Ensure the reaction vessel containing the excess **Morpholinosulfur trifluoride** is under an inert atmosphere.
- Cooling: Cool the vessel in an ice bath to control the temperature during quenching.
- Dilution: Dilute the reaction mixture with an equal volume of an inert, high-boiling solvent (e.g., THF or toluene) to moderate the reaction rate.
- Slow Addition of a Protic Solvent: While stirring vigorously, slowly add a less reactive alcohol, such as isopropanol or tert-butanol, dropwise.
- Sequential Quenching: After the initial exothermic reaction subsides, continue by slowly adding ethanol, followed by methanol, and finally, a saturated aqueous solution of sodium bicarbonate.
- Final Quench with Water: Once the reaction with the bicarbonate solution ceases, slowly add water to ensure all reactive species are quenched.
- Disposal: The resulting mixture should be disposed of as hazardous waste according to institutional and local regulations.

Mandatory Visualization

Troubleshooting Workflow for Morpholinosulfur Trifluoride Reactions





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